

Personal protective equipment for handling Flonoltinib

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Compound of Interest

Compound Name: Flonoltinib

Cat. No.: B10819339

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Essential Safety and Handling Guide for Flonoltinib

Researchers, scientists, and drug development professionals handling **Flonoltinib** must adhere to stringent safety protocols to mitigate potential risks. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this potent compound.

Hazard Identification and Classification

Flonoltinib is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS):

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation
Hazardous to the aquatic environment, short-term (Acute)	Category 1	H400: Very toxic to aquatic life
Hazardous to the aquatic environment, long-term (Chronic)	Category 1	H410: Very toxic to aquatic life with long lasting effects ^[1]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory when handling **Flonoltinib** to prevent exposure. The following table summarizes the required PPE:

PPE Type	Specification	Purpose
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes and dust.
Hand Protection	Protective gloves (e.g., nitrile)	Prevents skin contact.
Body Protection	Impervious clothing (e.g., lab coat)	Protects against contamination of personal clothing.
Respiratory Protection	Suitable respirator	Required when handling powder outside of a containment system to prevent inhalation.

Handling and Storage Protocols

Handling:

- Handle **Flonoltinib** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or aerosols.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Do not eat, drink, or smoke in areas where **Flonoltinib** is handled.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Store in a tightly sealed container in a cool, well-ventilated area.[\[2\]](#)
- For long-term storage of the powder, a temperature of -20°C is recommended.[\[2\]](#)
- If in solvent, store at -80°C.[\[2\]](#)

Spill Management and Emergency Procedures

Spill Cleanup:

- Evacuate and Ventilate: Evacuate non-essential personnel from the spill area and ensure adequate ventilation.
- Don Appropriate PPE: Before cleaning, equip yourself with the full required PPE, including respiratory protection.[\[2\]](#)
- Contain the Spill: For liquid spills, absorb with an inert material (e.g., diatomite, universal binders). For solid spills, carefully scoop the material to avoid dust generation.
- Decontaminate: Decontaminate the spill area and any affected equipment by scrubbing with alcohol.

- **Collect Waste:** Place all contaminated materials into a sealed, labeled container for proper disposal.

First Aid Measures:

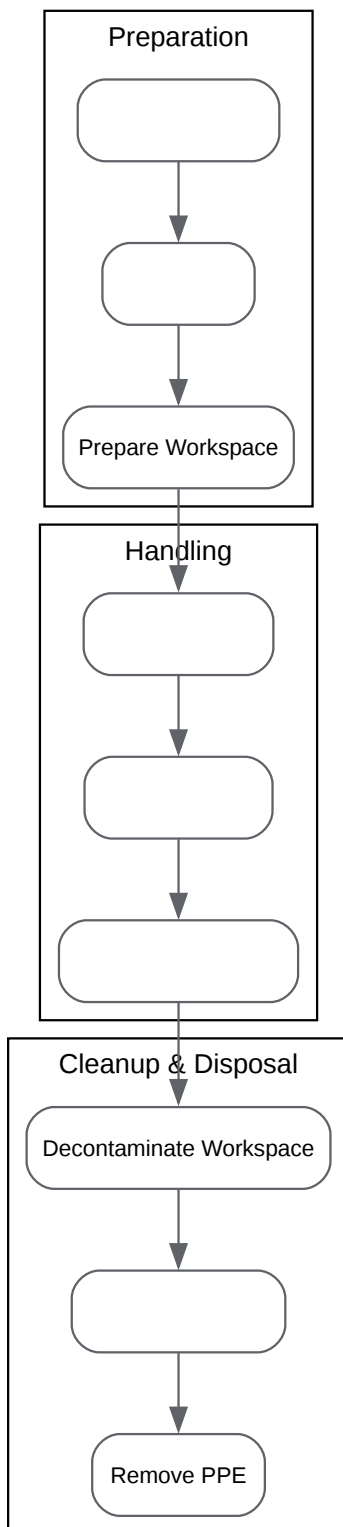
- **If Swallowed:** Get emergency medical help immediately. Rinse mouth.[\[1\]](#)
- **If on Skin:** Wash with plenty of water. If skin irritation occurs, get medical help.[\[1\]](#)
- **If in Eyes:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[1\]](#)
- **If Inhaled:** Remove the person to fresh air and keep comfortable for breathing. Get medical help if you feel unwell.[\[1\]](#)

Disposal Plan

Dispose of **Flonoltinib** and its containers in accordance with local, state, and federal regulations. It should be treated as hazardous waste. Do not release into the environment.[\[1\]](#)

Experimental Workflow for Safe Handling

Flonoltinib Handling Workflow

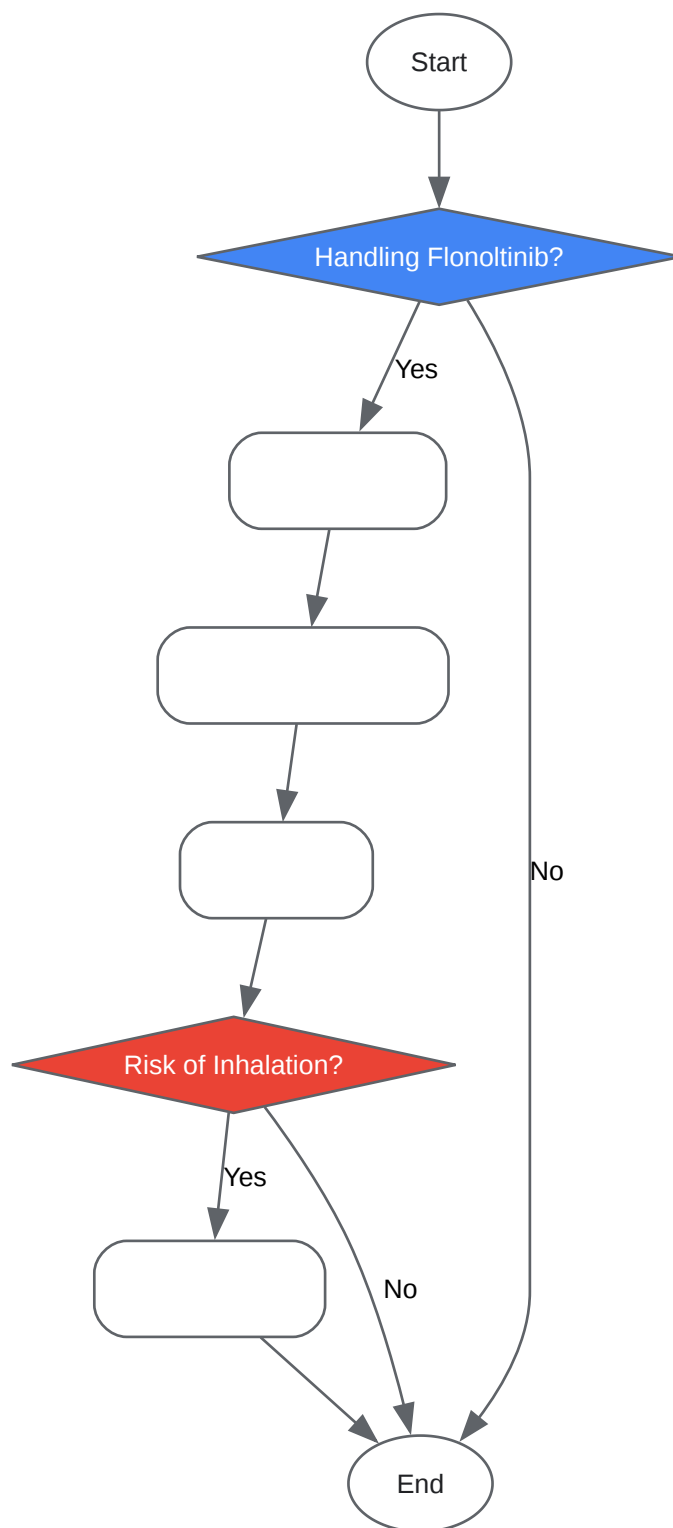


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Caption: A workflow diagram for the safe handling of **Flonoltinib** from preparation to disposal.

Personal Protective Equipment (PPE) Selection Logic

PPE Selection for Flonoltinib



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Caption: A decision-making diagram for selecting the appropriate PPE when handling Flonoltinib.

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References

- 1. targetmol.com [targetmol.com]
- 2. Flonoltinib maleate|2568842-57-7|MSDS [dcchemicals.com]
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